

Application Notes and Protocols: Lead Salicylate in Modified Double-Base Propellants

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Compound of Interest

Compound Name: Lead salicylate

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Introduction

Lead salicylate is a significant ballistic modifier used in modified double-base (DB) propellants to control their combustion characteristics. It is primarily employed to achieve a "platonized" or "mesa" burning effect, where the propellant's burning rate becomes insensitive to pressure changes within a specific range.[1][2][3] This property is crucial for ensuring predictable and stable performance in rocket motors.[3] **Lead salicylate**, often used in conjunction with other lead salts like lead stearate and lead β -resorcylate, as well as copper salts, enhances the burning rate and improves the overall ballistic properties of the propellant.[4]

These notes provide an overview of the application of **lead salicylate** in modified double-base propellants, including its mechanism of action, quantitative performance data, and detailed experimental protocols for its evaluation.

Mechanism of Action

The primary function of **lead salicylate** as a ballistic modifier is to catalyze the combustion of the double-base propellant. This catalytic action leads to a phenomenon known as "platonization" or "mesa" burning, which is characterized by a region in the pressure-burning rate curve where the burning rate is nearly constant (plateau) or even decreases with increasing pressure (mesa).

Several theories have been proposed to explain the catalytic effects of lead-based modifiers:

- **Chelating/Complex Theory:** This theory suggests that lead compounds form chelated complexes with the nitrocellulose in the propellant, altering its initial decomposition. An increase in temperature is observed near the burning surface of the modified propellant, which is thought to cause the super-rate burning effect at low pressures.
- **Carbon Soot Theory:** The combustion of double-base propellants produces a layer of amorphous carbon. Lead-based modifiers are believed to support the formation and destruction of this carbon layer, which in turn modifies the burning rate properties.
- **Free Radical and Photochemical Theories:** These theories propose other mechanisms by which lead catalysts may influence the combustion chemistry.

The overall effect of **lead salicylate** is a more controlled and predictable combustion, which is highly desirable for rocket motor applications.

Quantitative Data Presentation

The addition of **lead salicylate** and its derivatives to double-base propellants significantly alters their combustion characteristics. The following table summarizes the quantitative effects observed in experimental studies.

Ballistic Modifier	Pressure Range (MPa)	Burning Rate (mm/s)	Pressure Exponent (n)	Effect	Reference
Lead 5-(2,4-dinitroanilino)-salicylate (DNAS-Pb)	6 - 10	~13.2	0.03	Plateau Combustion	
Lead 5-(2,4-dinitroanilino)-salicylate (DNAS-Pb)	10 - 14	-	-	Mesa Combustion	
Lead Acetophthalate/Copper Succinate	2 - 15	2 - 4	-	Well-developed Platonization	
Lead Citrate/Copper Succinate	-	2.3 - 4.3	-	Well-platonized Combustion	
Lead Oxide/Lead Salicylate (2:1 ratio)	4 - 10	12.15 (at 10 MPa)	0.36	Increased Burning Speed	

Pressure exponent (n) describes the sensitivity of the burning rate to pressure, where a value close to 0 indicates a plateau effect.

Experimental Protocols

The following protocols outline the general procedures for the synthesis of **lead salicylate**, preparation of modified double-base propellants, and characterization of their ballistic properties.

Protocol for Synthesis of Lead Salicylate

This protocol describes a general method for preparing **lead salicylate** by reacting lead monoxide with salicylic acid in an aqueous slurry.

Materials:

- Lead monoxide (PbO)
- Salicylic acid
- Deionized water
- Lead acetate (catalyst, optional)

Procedure:

- Prepare an aqueous slurry of lead monoxide in a reaction vessel with agitation.
- Optionally, add a small amount of lead acetate as a catalyst.
- Slowly and uniformly add finely powdered salicylic acid to the slurry over a period of several hours at room temperature.
- Monitor the pH of the slurry. The formation of different basic **lead salicylates** can be observed by changes in the pH.
- Continue the addition of salicylic acid until the desired form of **lead salicylate** is obtained, as indicated by the pH.
- The resulting precipitate is then filtered, washed, and dried.

Protocol for Preparation of Modified Double-Base Propellant

This protocol describes a typical extrusion method for preparing modified double-base propellant samples.

Materials:

- Nitrocellulose (NC)
- Nitroglycerin (NG)
- **Lead Salicylate** (or other ballistic modifiers)
- Plasticizers (e.g., Dibutyl phthalate - DBP)
- Stabilizers (e.g., Centralite I)
- Other additives (e.g., Carbon black)

Procedure:

- Prepare a slurry of nitrocellulose in water.
- In a horizontal mixer, formulate a paste by combining the water-wet NC with nitroglycerin, **lead salicylate**, and other additives like plasticizers and stabilizers.
- Process the paste on a series of rollers to force the plasticization of the nitrocellulose fibers with the nitroglycerin, forming a sheet.
- The propellant sheet is then extruded into the desired grain configuration (e.g., multi-tubular).
- The extruded grains are annealed in ovens to release stress induced by the extrusion process.

Protocol for Ballistic Evaluation

The ballistic properties of the propellant, particularly the burning rate as a function of pressure, are determined using a strand burner or a closed vessel.

Equipment:

- Crawford-type strand burner or closed vessel
- Pressure transducer
- Data acquisition system

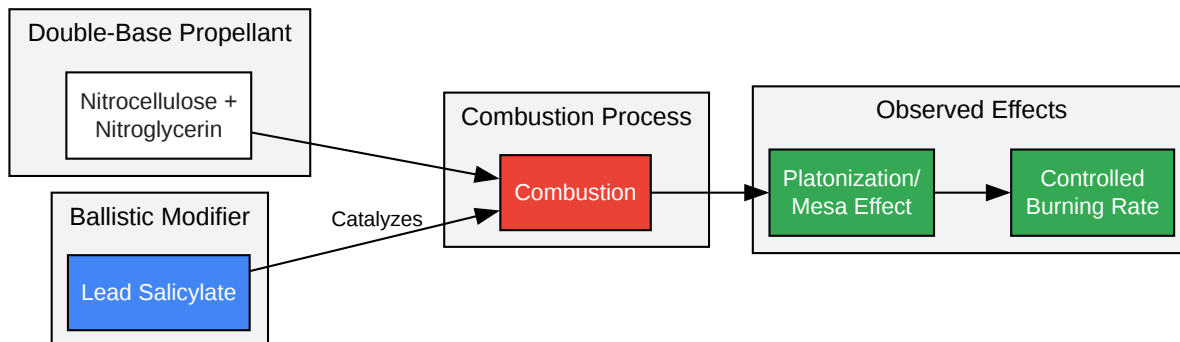
- Ignition system

Procedure:

- Prepare strands of the propellant of known dimensions.
- Coat the side surfaces of the propellant strand with an inhibitor to ensure end-burning.
- Place the strand in the strand burner.
- Pressurize the vessel with an inert gas (e.g., nitrogen) to the desired pressure.
- Ignite the propellant strand.
- Record the pressure-time history of the combustion using the pressure transducer and data acquisition system.
- The burning rate is determined from the time it takes for the flame front to travel a known distance along the strand.
- Repeat the experiment at various pressures to obtain the burning rate versus pressure curve.
- From this curve, the pressure exponent can be calculated for different pressure ranges.

Visualizations

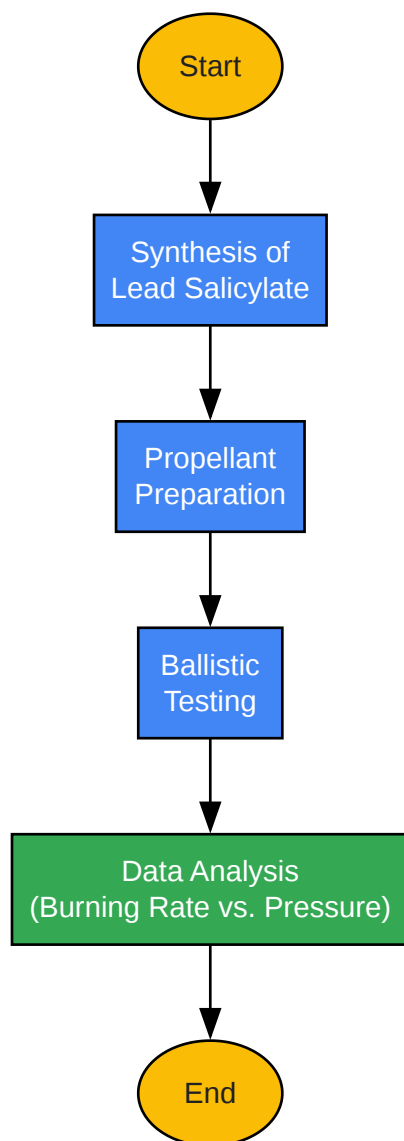
Logical Relationship of Ballistic Modification



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Caption: Logical flow of **lead salicylate**'s role in modifying propellant combustion.

Experimental Workflow for Propellant Evaluation



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Caption: General experimental workflow for evaluating modified propellants.

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